

Spectroscopic Analysis of Edrophonium: Hydroxide & Phenolate Species Characterization

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Compound of Interest

Compound Name: ethyl-(3-hydroxyphenyl)-
dimethylazanium;hydroxide

CAS No.: 473-37-0

Cat. No.: B15345328

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Technical Whitepaper | Application Note: SA-EDR-2026

Executive Summary & Chemical Identity

Edrophonium (Ethyl(3-hydroxyphenyl)dimethylammonium) is a quaternary ammonium anticholinesterase agent.^{[1][2]} While typically supplied as the Chloride salt (

), the Hydroxide form represents a distinct spectroscopic entity driven by the ionization of the meta-phenolic group.

In basic media (or as the hydroxide salt), Edrophonium undergoes a structural transition from a cationic phenol to a zwitterionic phenolate. This guide delineates the spectroscopic markers (NMR, UV-Vis, IR) required to identify and quantify these species, crucial for formulation stability and degradation analysis.

Feature	Edrophonium Chloride (Acidic/Neutral)	Edrophonium Hydroxide (Basic/Zwitterion)
Dominant Species	Cationic Phenol ()	Zwitterionic Phenolate ()
Electronic State	Protonated Phenol	Deprotonated Phenolate (Bathochromic Shift)
Solubility	Water, Alcohol (Stable)	Hygroscopic, prone to oxidation
CAS (Parent)	312-48-1	N/A (In-situ species)

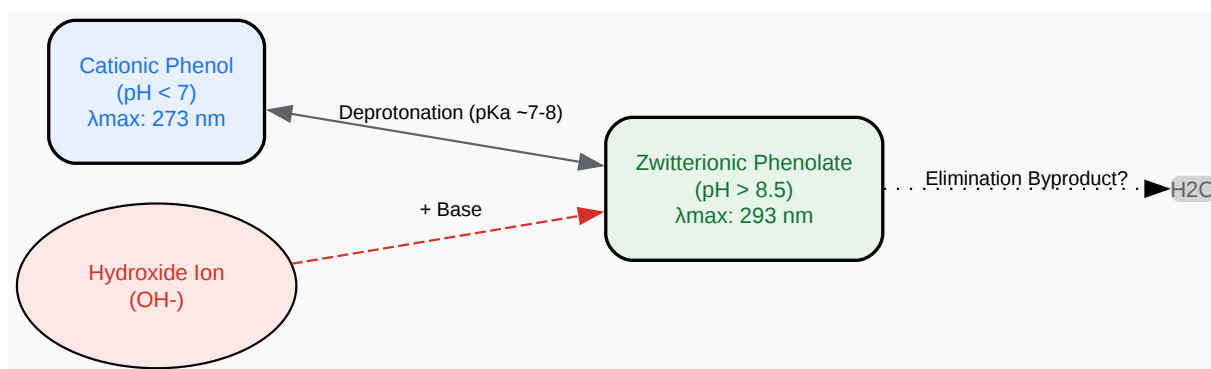
Mechanistic Structural Dynamics

The spectroscopic behavior of Edrophonium Hydroxide is governed by the

of the phenolic hydroxyl group. Due to the electron-withdrawing quaternary ammonium pole, the phenol is more acidic than unsubstituted phenol.

Structural Equilibrium Diagram

The following diagram illustrates the pH-dependent transition that dictates the spectroscopic readout.



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Figure 1: The equilibrium between the Edrophonium cation and its zwitterionic phenolate form in the presence of hydroxide.

UV-Vis Spectroscopy: The Bathochromic Shift

UV-Visible spectroscopy provides the most rapid and robust method for distinguishing Edrophonium Chloride from Edrophonium Hydroxide (Phenolate). The deprotonation of the phenol group expands the conjugated system, lowering the energy gap for

transitions.

Spectral Data & Assignments

Parameter	Acidic/Neutral (0.1 N HCl)	Basic (0.1 N NaOH)	Shift ()
	273 nm	293 nm	+20 nm (Red Shift)
Absorbance ()	Moderate	Increased (Hyperchromic)	N/A
Assignment	Phenol	Phenolate	Charge Transfer Character

Experimental Protocol: pH Titration

- Preparation: Dissolve 50 mg Edrophonium Chloride in 100 mL deionized water.
- Baseline Scan: Record spectrum (220–360 nm). Observe at 273 nm.
- Basification: Add 100 L of 1.0 N NaOH.
- Observation: The peak at 273 nm will diminish, replaced by a new band at 293 nm with an isosbestic point (approx. 280 nm), confirming a clean two-state equilibrium.

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Technical Insight: If the shift to 293 nm is not observed, or if absorbance decreases without a shift, oxidative degradation of the phenol ring (quinone formation) may be occurring.

Nuclear Magnetic Resonance (NMR)

NMR analysis of the Hydroxide form requires conducting the experiment in

adjusted to

(using NaOD). The electron-donating nature of the phenolate oxygen (

) significantly shields the aromatic protons compared to the phenol form.

¹H NMR Assignments ()

Proton Group	(ppm) - Acidic (Cl-)	(ppm) - Basic (OH-)	Effect of Phenolate
H2 (Aromatic)	~7.4 - 7.6	~7.1 - 7.3	Upfield Shift (Shielding by)
H4/H6 (Aromatic)	~7.1 - 7.2	~6.8 - 7.0	Upfield Shift (Ortho/Para shielding)
H5 (Aromatic)	~7.5	~7.3	Slight Upfield
N-Methyl ()	~3.6 (s)	~3.6 (s)	Minimal Change
N-Ethyl ()	~3.9 (q)	~3.9 (q)	Minimal Change
N-Ethyl ()	~1.4 (t)	~1.4 (t)	Minimal Change

¹³C NMR Markers

- C-OH vs C-O⁻: The ipso-carbon attached to oxygen will shift downfield (~158 ppm ~165+ ppm) upon deprotonation.
- Ortho/Para Carbons: Will shift upfield due to increased electron density from the phenolate resonance.

Infrared Spectroscopy (FT-IR)

Solid-state analysis of "Edrophonium Hydroxide" is challenging due to hygroscopicity. Analysis is best performed as a dried film or in ATR (Attenuated Total Reflectance) mode after lyophilization from a basic solution.

Key Vibrational Modes

Functional Group	Wavenumber () - Chloride	Wavenumber () - Hydroxide/Phenolate
O-H Stretch	3200–3400 (Broad, H-bonded)	Absent / Weak (if dry) or masked by water
Aromatic C=C	1590, 1490	Shifts to lower freq (increased conjugation)
C-O Stretch	~1230 (Phenol)	~1270+ (Phenolate character)
Quaternary N ⁺	~900–950 (Skeletal)	Unchanged

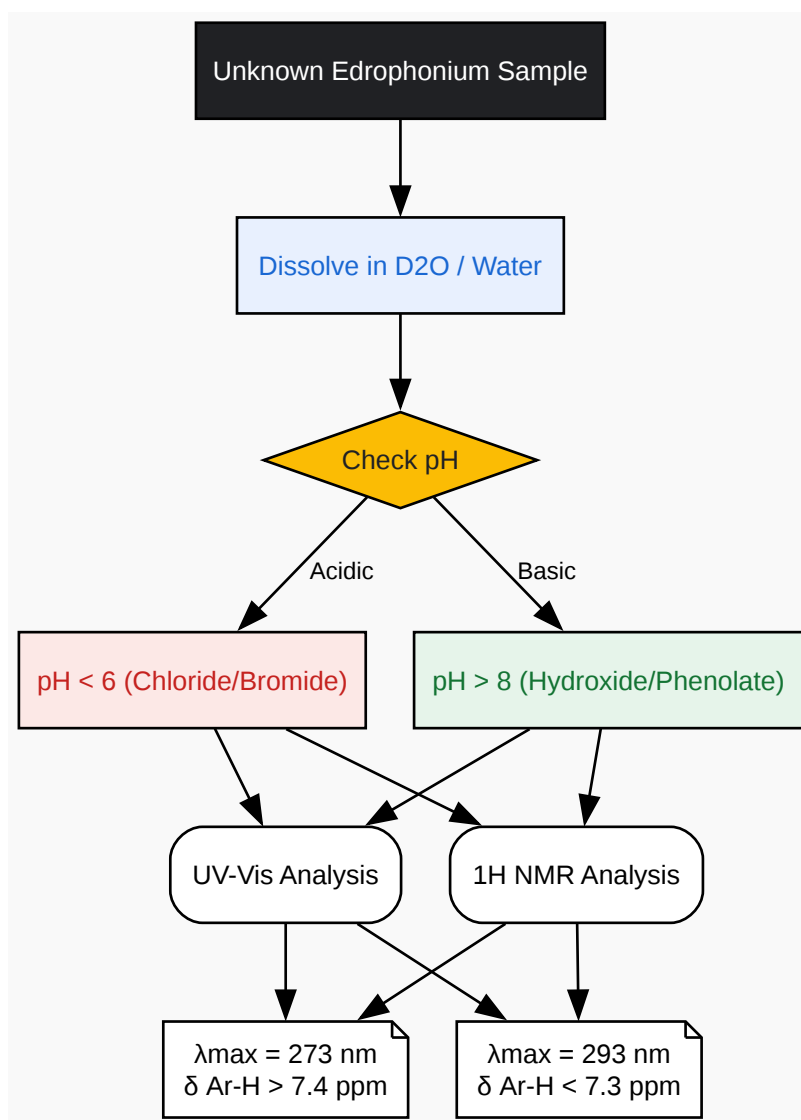
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Critical Control: In the hydroxide form, the suppression of the O-H stretch (3200

) and the intensification/shift of the C-O band are the primary indicators of salt conversion.

Analytical Workflow Diagram

The following workflow outlines the decision tree for characterizing an unknown Edrophonium sample.



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Figure 2: Logical workflow for spectroscopic differentiation of Edrophonium species.

References

- USP Reference Standards. Infrared, Ultraviolet, and Visible Absorption Spectra of Some USP and NF Reference Standards. Oxford Academic. [Link](#)

- Journal of Medicinal Chemistry. Demonstration of In Vitro Resurrection of Aged Acetylcholinesterase. ACS Publications. [Link](#)
- PubChem. Edrophonium Chloride Compound Summary. National Library of Medicine. [Link](#)
- Bioorganic & Medicinal Chemistry. Homo- and hetero-bivalent edrophonium-like ammonium salts. ScienceDirect. [Link](#)

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Sources

- 1. Edrophonium | C₁₀H₁₆NO⁺ | CID 3202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Edrophonium - Wikipedia [en.wikipedia.org]
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